

# performance comparison of diphenylantimony trichloride versus other metal halide catalysts

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Compound of Interest

Compound Name: Antimony trichloride, diphenyl
Cat. No.: B1615433 Get Quote

# Diphenylantimony Trichloride in Catalysis: A Comparative Overview

For researchers, scientists, and drug development professionals, the selection of an appropriate catalyst is paramount to the success of synthetic endeavors. This guide provides a comparative analysis of diphenylantimony trichloride's performance against other common metal halide catalysts in organic synthesis. While direct, comprehensive comparative studies detailing the catalytic performance of diphenylantimony trichloride are limited in publicly available literature, this guide synthesizes available information on its applications and draws comparisons based on the known reactivity of other metal halide catalysts in similar transformations.

While specific quantitative data for direct comparison is scarce, the known Lewis acidic nature of organoantimony compounds suggests their potential utility in various organic transformations. The performance of a Lewis acid catalyst is intrinsically linked to its acidity, which influences its ability to activate substrates. Generally, the Lewis acidity of metal halides follows trends related to the metal's identity and the nature of its substituents. For instance, halides of metals in higher oxidation states, such as Sb(V), are typically stronger Lewis acids than their lower oxidation state counterparts.

### **Performance in Key Organic Reactions**

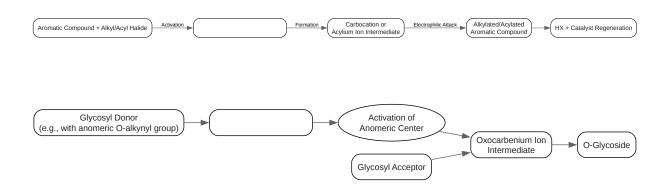


To illustrate the potential catalytic role of diphenylantimony trichloride, we can infer its performance relative to other well-established metal halide catalysts in several key reaction classes. The following sections provide a qualitative comparison and generalized experimental workflows.

### **Friedel-Crafts Reactions**

The Friedel-Crafts alkylation and acylation are fundamental carbon-carbon bond-forming reactions that rely on Lewis acid catalysis to activate the electrophile.

Logical Relationship for Friedel-Crafts Catalysis



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